

tert-butyl 1,4-diazepane-1-carboxylate chemical data

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Compound of Interest

Compound Name: 1-Boc-homopiperazine

Cat. No.: B143305

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An In-depth Technical Guide to tert-butyl 1,4-diazepane-1-carboxylate

This technical guide provides a comprehensive overview of the chemical data, experimental protocols, and safety information for tert-butyl 1,4-diazepane-1-carboxylate, a key intermediate in the development of pharmacologically active compounds. This document is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Core Chemical Data

tert-butyl 1,4-diazepane-1-carboxylate, also known as **1-Boc-homopiperazine**, is a heterocyclic organic compound widely utilized as a building block in medicinal chemistry. Its structure incorporates a seven-membered diazepane ring protected with a tert-butoxycarbonyl (Boc) group, which allows for selective functionalization at the unprotected secondary amine.

Chemical and Physical Properties

The fundamental chemical and physical properties of tert-butyl 1,4-diazepane-1-carboxylate are summarized in the table below. These properties are crucial for its handling, storage, and application in chemical reactions.

Property	Value	Reference
CAS Number	112275-50-0	[1]
Molecular Formula	C ₁₀ H ₂₀ N ₂ O ₂	[1]
Molecular Weight	200.28 g/mol	[1]
Appearance	Colorless oil	[2]
Boiling Point	95-110 °C at 0.5 mmHg	[1]
Density	1.016 g/mL at 20 °C	[1]
Refractive Index	n _{20/D} 1.471	[1]
Solubility	Not miscible or difficult to mix in water. Soluble in common organic solvents like ethanol, dimethylformamide, and methanol.	[3]

Computed Properties

Computational models provide further insights into the molecule's characteristics, which are valuable for predicting its behavior in biological systems and for designing synthetic pathways.

Property	Value	Source
XLogP3	0.6	PubChem
Hydrogen Bond Donor Count	1	PubChem
Hydrogen Bond Acceptor Count	2	PubChem
Rotatable Bond Count	2	PubChem
Exact Mass	200.15247817 g/mol	PubChem
Monoisotopic Mass	200.15247817 g/mol	PubChem
Topological Polar Surface Area	32.8 Å ²	PubChem
Heavy Atom Count	14	PubChem

Experimental Protocols

Detailed experimental procedures are essential for the successful synthesis and purification of tert-butyl 1,4-diazepane-1-carboxylate. The following protocols are based on established methods for analogous compounds and general laboratory practices.

Synthesis Protocol

A common and effective method for the synthesis of cyclic amines like tert-butyl 1,4-diazepane-1-carboxylate involves the protection of a linear diamine followed by intramolecular cyclization. A representative synthesis is outlined below, based on the principles of the Fukuyama-Mitsunobu reaction.^[4]

Materials:

- N-Boc-N'-(3-hydroxypropyl)ethane-1,2-diamine
- Triphenylphosphine (PPh₃)
- Diisopropyl azodicarboxylate (DIAD) or Diethyl azodicarboxylate (DEAD)
- Anhydrous Tetrahydrofuran (THF)

- Nitrogen or Argon atmosphere

Procedure:

- Dissolve N-Boc-N'-(3-hydroxypropyl)ethane-1,2-diamine and triphenylphosphine in anhydrous THF under an inert atmosphere.
- Cool the solution to 0 °C in an ice bath.
- Slowly add DIAD or DEAD dropwise to the stirred solution.
- Allow the reaction mixture to warm to room temperature and stir for 12-24 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by adding water.
- Extract the aqueous layer with an organic solvent such as ethyl acetate.
- Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- Concentrate the solution under reduced pressure to obtain the crude product.

Purification Protocol

Purification of the crude product is critical to remove byproducts, such as triphenylphosphine oxide and the hydrazine dicarboxylate derivative.^[4] Flash column chromatography is a standard method for this purpose.

Materials:

- Crude tert-butyl 1,4-diazepane-1-carboxylate
- Silica gel (230-400 mesh)
- Hexanes
- Ethyl acetate

- Compressed air or nitrogen for column pressurization

Procedure:

- Prepare a silica gel slurry in a non-polar solvent (e.g., hexanes) and pack it into a glass column.
- Dissolve the crude product in a minimal amount of a suitable solvent (e.g., dichloromethane or the eluent mixture).
- Adsorb the crude product onto a small amount of silica gel and load it onto the top of the column.
- Elute the column with a gradient of ethyl acetate in hexanes. The polarity of the eluent should be gradually increased to separate the product from impurities.
- Collect fractions and analyze them by TLC to identify those containing the pure product.
- Combine the pure fractions and remove the solvent under reduced pressure to yield the purified tert-butyl 1,4-diazepane-1-carboxylate.

Analytical Data

Characterization of the final product is typically performed using various spectroscopic methods. While specific experimental spectra for this compound are not publicly available, the expected data based on its structure and data from similar compounds are presented below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Nucleus	Predicted Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
¹ H	~3.4	t	2H	-N(Boc)-CH ₂ -
¹ H	~3.2	t	2H	-CH ₂ -NH-
¹ H	~2.8	t	2H	-CH ₂ -NH-CH ₂ -
¹ H	~2.7	t	2H	-N(Boc)-CH ₂ -CH ₂ -
¹ H	~1.8	p	2H	-CH ₂ -CH ₂ -CH ₂ -
¹ H	1.45	s	9H	-C(CH ₃) ₃
¹³ C	~155	s	1C	C=O (carbamate)
¹³ C	~80	s	1C	-C(CH ₃) ₃
¹³ C	~50	t	1C	-N(Boc)-CH ₂ -
¹³ C	~48	t	1C	-CH ₂ -NH-
¹³ C	~47	t	1C	-CH ₂ -NH-CH ₂ -
¹³ C	~45	t	1C	-N(Boc)-CH ₂ -CH ₂ -
¹³ C	~30	t	1C	-CH ₂ -CH ₂ -CH ₂ -
¹³ C	28.4	q	3C	-C(CH ₃) ₃

Note: Predicted chemical shifts are based on typical values for similar functional groups and may vary depending on the solvent and other experimental conditions.

Infrared (IR) Spectroscopy

The IR spectrum is expected to show characteristic absorption bands for the functional groups present in the molecule.

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3340	Medium, Broad	N-H stretch (secondary amine)
2975-2850	Strong	C-H stretch (alkane)
~1690	Strong	C=O stretch (carbamate)
~1420	Medium	C-N stretch
~1170	Strong	C-O stretch (carbamate)

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the compound.

Technique	Expected m/z	Assignment
Electrospray Ionization (ESI+)	201.16	[M+H] ⁺
223.14	[M+Na] ⁺	
145.11	[M - C ₄ H ₈ + H] ⁺ (loss of isobutylene)	
101.09	[M - Boc + H] ⁺	

Safety and Handling

tert-Butyl 1,4-diazepane-1-carboxylate is classified as a corrosive material and requires careful handling to avoid exposure.

Hazard Identification

- GHS Hazard Statements:
 - H314: Causes severe skin burns and eye damage.
 - H318: Causes serious eye damage.

- Signal Word: Danger

Precautionary Measures

- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301 + P330 + P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.
- P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P310: Immediately call a POISON CENTER or doctor/physician.

First Aid

- Eye Contact: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid immediately.
- Skin Contact: Get medical aid immediately. Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.
- Ingestion: Do not induce vomiting. If victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately.
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.

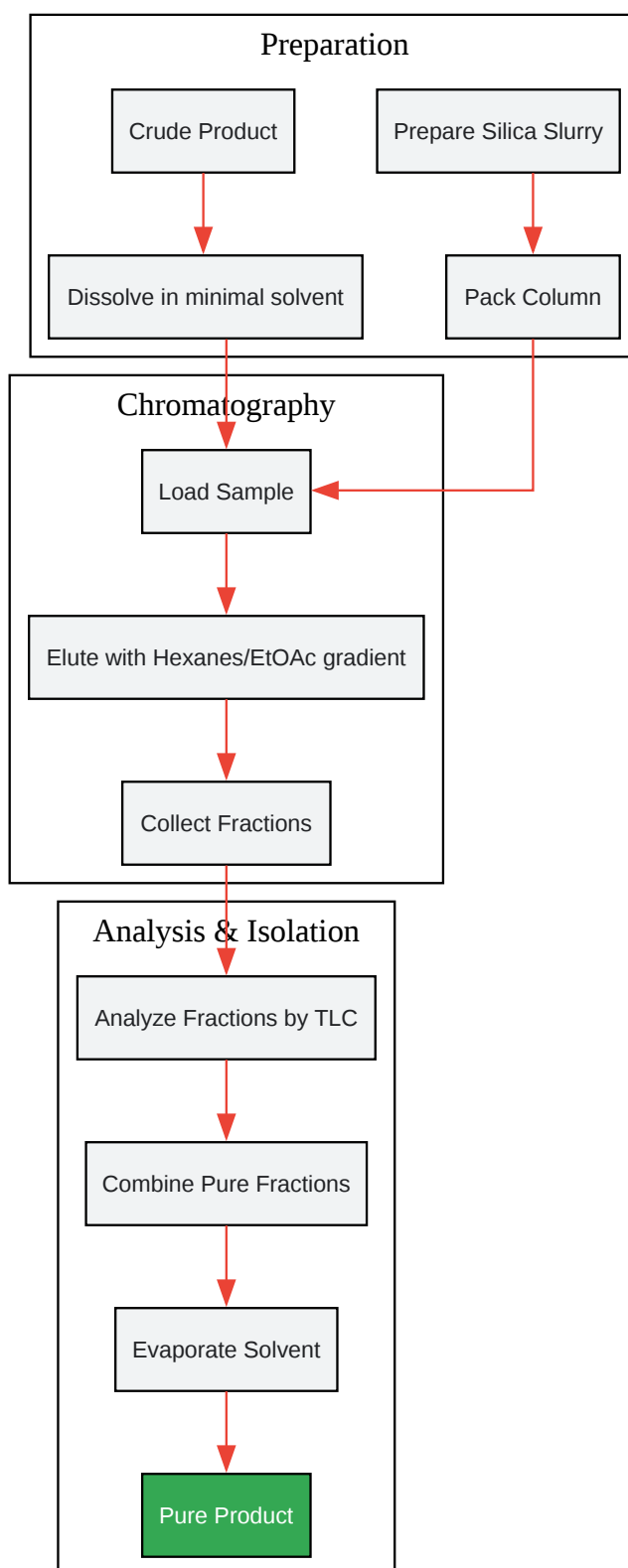
Visualizations

The following diagrams illustrate the logical workflow for the synthesis and purification of tert-butyl 1,4-diazepane-1-carboxylate.



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Caption: Synthetic workflow for tert-butyl 1,4-diazepane-1-carboxylate.



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Caption: Detailed workflow for the purification by flash chromatography.

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